

Physical and chemical characteristics of Di-n-Butylarsin

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Compound of Interest

Compound Name: *Di-n-Butylarsin*

Cat. No.: *B15494226*

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Technical Guide: Di-n-Butylarsinic Acid

Disclaimer: Publicly available information on **Di-n-Butylarsinic acid** is extremely limited. This guide has been compiled based on general principles of organoarsenic chemistry and data from related compounds. The quantitative data presented are estimations and should be treated with caution. No specific experimental protocols or signaling pathways for **Di-n-Butylarsinic acid** have been found in the public domain.

Introduction

Di-n-butylarsinic acid is an organoarsenic compound. Organoarsenic compounds are characterized by the presence of a chemical bond between arsenic and a carbon atom. While some organoarsenic compounds are found in nature, many are synthesized for various industrial and agricultural applications. The toxicity and biological activity of arsenic compounds are highly dependent on their specific chemical structure. Generally, organic arsenic compounds are considered less toxic than their inorganic counterparts.

Physical and Chemical Characteristics

Due to the lack of specific experimental data for **Di-n-butylarsinic acid**, the following table summarizes its predicted properties based on the known characteristics of similar long-chain alkyl arsinic acids.

Property	Predicted Value/Characteristic
Chemical Formula	C ₈ H ₁₉ AsO ₂
Molecular Weight	222.16 g/mol
Appearance	Likely a white crystalline solid at room temperature.
Melting Point	Not available. Expected to be a solid with a defined melting point.
Boiling Point	Not available. Likely to decompose at high temperatures.
Solubility	Expected to have low solubility in water and higher solubility in organic solvents.
Stability	Stable under normal conditions. May be sensitive to strong oxidizing or reducing agents.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Di-n-butylarsinic acid** are not readily available. However, a general approach for the characterization of a novel organoarsenic compound would involve the following steps.

General Synthesis Approach: The synthesis of dialkylarsinic acids can often be achieved through the oxidation of the corresponding dialkylarsine or through the hydrolysis of a dialkylarsinic halide. The specific reagents and reaction conditions would need to be optimized for **Di-n-butylarsinic acid**.

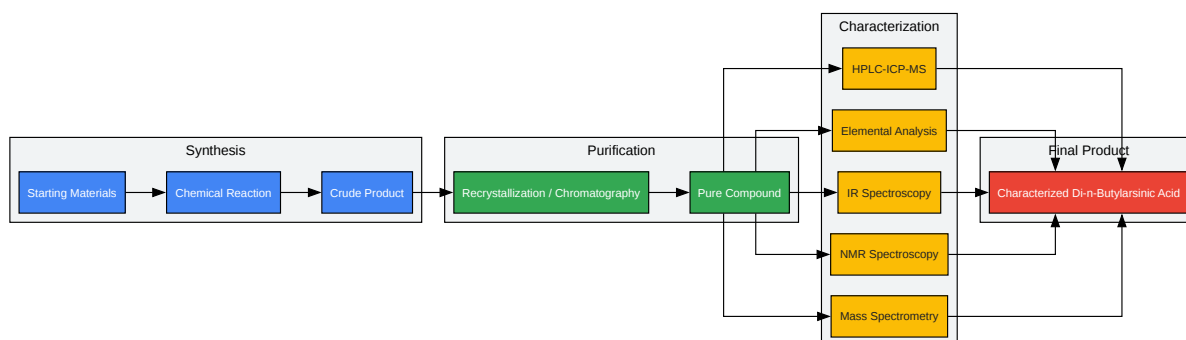
Purification: Purification would likely involve techniques such as recrystallization from a suitable solvent or column chromatography to isolate the compound from reaction byproducts and starting materials.

Analytical Characterization: A combination of analytical techniques would be employed to confirm the identity and purity of the synthesized compound. These would include:

- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the arrangement of the butyl chains.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the As=O and As-OH bonds.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, and arsenic.
- High-Performance Liquid Chromatography (HPLC): Often coupled with a sensitive detector like Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for the separation and quantification of arsenic species.^[1]

The following diagram illustrates a general workflow for the synthesis and characterization of a novel organoarsenic compound like **Di-n-butylarsinic acid**.



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A general experimental workflow for the synthesis and characterization of an organoarsenic compound.

Biological Activity and Signaling Pathways

There is no specific information available in the public domain regarding the biological activity or signaling pathways of **Di-n-butylarsinic acid**. In general, the toxicity of organoarsenic compounds is lower than that of inorganic arsenic.[2] The biological effects of any given organoarsenic compound are highly specific to its structure. Research on related compounds, such as dimethylarsinic acid, has shown interactions with cellular processes, but it would be inappropriate to extrapolate these findings directly to **Di-n-butylarsinic acid** without experimental evidence.

Conclusion

Di-n-butylarsinic acid is a data-poor compound. While its basic chemical identity can be defined, a comprehensive understanding of its physical, chemical, and biological properties requires further experimental investigation. The methodologies and workflows described in this guide provide a general framework for how such an investigation could be conducted. Researchers and drug development professionals interested in this compound should approach it as a novel chemical entity requiring full characterization.

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. Arsenic | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
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